

An In-depth Technical Guide to the Chemical Properties of AGN-195183

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and pharmacological properties of **AGN-195183** (also known as IRX-5183), a potent and selective retinoic acid receptor alpha (RAR α) agonist. This document details its chemical structure, physicochemical properties, mechanism of action, and relevant experimental protocols.

Core Chemical Properties

AGN-195183 is a synthetic retinoid derivative with significant potential in oncological research due to its selective activation of RAR α , a key regulator of cellular differentiation and proliferation.



Property	Value	Source
IUPAC Name	4-[[(4-chloro-5,6,7,8- tetrahydro-3-hydroxy-5,5,8,8- tetramethyl-2- naphthalenyl)carbonyl]amino]- 2,6-difluorobenzoic acid	[1]
Synonyms	IRX-5183, VTP-195183, NRX- 195183	[1][2][3]
CAS Number	367273-07-2	[1]
Molecular Formula	C22H22CIF2NO4	[4][5]
Molecular Weight	437.87 g/mol	[4][5]
Appearance	Solid powder	[4]
Solubility	Soluble in DMSO	[4]

Physicochemical Data

While experimental data for pKa and LogP are not readily available in the public domain, predicted values can be estimated using computational models. It is important to note that these are theoretical and should be confirmed experimentally.

Property	Predicted Value	
рКа	Not available	
LogP	Not available	

Pharmacological Profile

AGN-195183 is characterized by its high affinity and selectivity for the retinoic acid receptor alpha (RAR α).

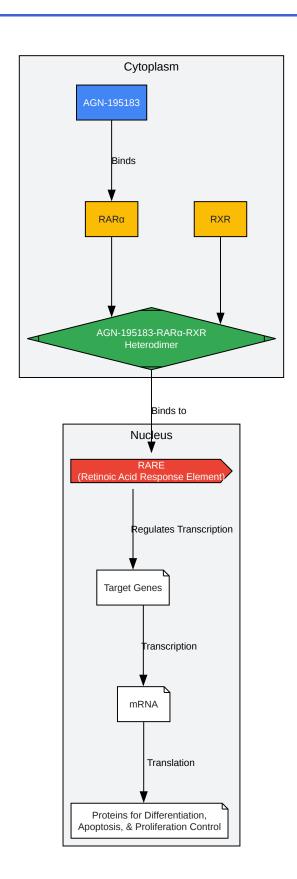


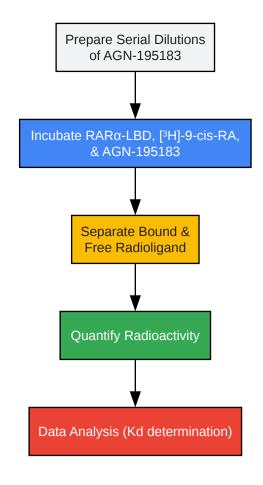
Parameter	Value	Source
Target	Retinoic Acid Receptor alpha (RARα)	[4][5]
Mechanism of Action	Selective RARα agonist	[2][3][6][7]
Binding Affinity (Kd)	3 nM	[6][8][9][10][11]
Selectivity	No activity on RARβ/γ	[6][8][9][10][11]

Signaling Pathway

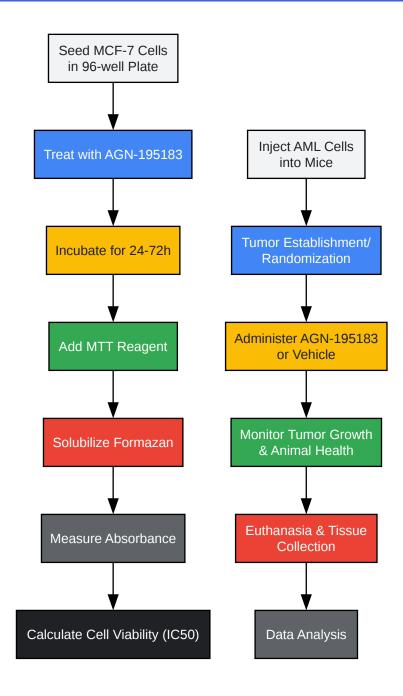
AGN-195183 exerts its biological effects by binding to and activating RARα. This ligand-receptor complex then heterodimerizes with the Retinoid X Receptor (RXR). The resulting heterodimer translocates to the nucleus and binds to specific DNA sequences known as Retinoic Acid Response Elements (RAREs) in the promoter regions of target genes. This binding modulates the transcription of genes involved in cell differentiation, proliferation, and apoptosis.[2][3][7]











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